



Applications of Dextran Sulfate in Immunology Research

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Compound of Interest		
Compound Name:	DBCO-Dextran sulfate (MW	
	40000)	
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Dextran sulfate, a sulfated polysaccharide, has become an invaluable tool in immunology research due to its diverse and potent effects on the immune system. Its applications range from inducing disease models that mimic human conditions to acting as a powerful stimulant for immune cells and an adjuvant in vaccine development. These application notes provide detailed protocols and quantitative data for researchers, scientists, and drug development professionals to effectively utilize dextran sulfate in their studies.

Induction of Experimental Colitis

Dextran sulfate sodium (DSS) is widely used to induce acute and chronic colitis in animal models, creating a robust and reproducible model of inflammatory bowel disease (IBD), particularly ulcerative colitis.[1][2] The underlying mechanism involves DSS's direct toxic effect on colonic epithelial cells, which disrupts the mucosal barrier and allows luminal bacteria to trigger an inflammatory response.[1][2]

Several factors influence the severity and characteristics of DSS-induced colitis, including the molecular weight of DSS, its concentration, the duration of administration, and the genetic background of the mouse strain.[1][2][3][4]



Parameter	Recommendation	Expected Outcome
Mouse Strain	C57BL/6 or BALB/c (6-8 weeks old)[1][3]	C57BL/6 mice tend to develop a chronic phase of colitis, while BALB/c mice often recover after DSS withdrawal.[3][5]
DSS Molecular Weight	36,000–50,000 Da[1][4]	This molecular weight range has been shown to be most effective in inducing severe colitis.[3][4]
DSS Concentration	2.5–5% (w/v) in drinking water[1]	Higher concentrations lead to more severe colitis. The optimal concentration should be titrated.[1]
Administration Period	5–7 consecutive days for acute colitis[1]	For chronic models, cycles of DSS administration (e.g., 7 days) followed by recovery periods (e.g., 7-14 days) are used.[2][4]

- Animal Acclimation: Acclimate 6-8 week old C57BL/6 or BALB/c mice to the facility for at least one week.[1]
- Baseline Measurements: Record the initial body weight, and collect fecal pellets to assess baseline stool consistency and the presence of blood.[1]
- DSS Administration: Prepare a 2.5-5% (w/v) solution of DSS (MW 36,000–50,000 Da) in autoclaved drinking water.[1] Provide this solution as the sole source of drinking water for 5-7 consecutive days.[1] Control mice should receive regular autoclaved drinking water.
- Daily Monitoring: Monitor the mice daily for body weight, stool consistency, and the presence of rectal bleeding. A Disease Activity Index (DAI) should be calculated (see table below).
- Termination and Tissue Collection: At the end of the administration period (or when ethical endpoints are reached), euthanize the mice. Collect the colon and measure its length and



weight. A portion of the colon can be fixed in 10% buffered formalin for histology, and another portion can be used for cytokine analysis or RNA extraction.

Score	Weight Loss (%)	Stool Consistency	Rectal Bleeding
0	None	Normal, well-formed	None
1	1-5	Soft but still formed	Hemoccult positive
2	5-10	Soft	Visible blood in stool
3	10-15	Very soft, semi-formed	Rectal bleeding
4	>15	Watery diarrhea	Gross rectal bleeding

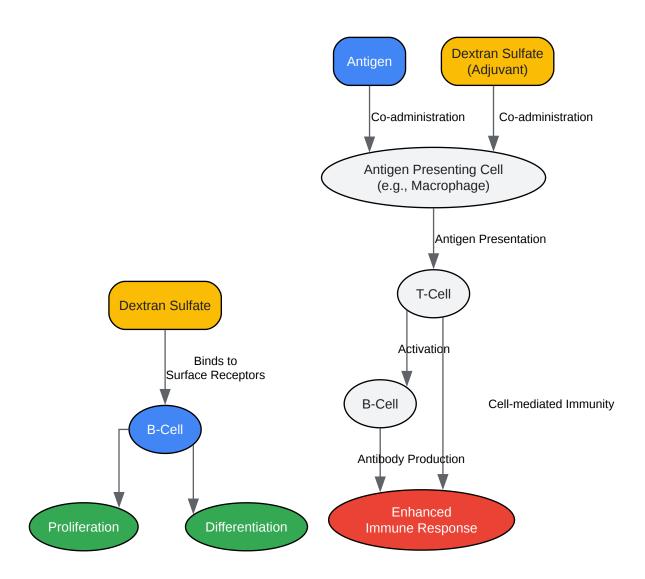
The cytokine profile in DSS-induced colitis varies between the acute and chronic phases.[6][7] [8]

Phase	Predominant Immune Response	Key Cytokines Elevated
Acute	Th1/Th17-mediated[6][7][8]	TNF- α , IL-6, IL-1 β , IL-12, IL-17, IFN- γ [3][6][7][8][9]
Chronic	Th2-mediated[6][7][8]	IL-4, IL-6, IL-10[3][6][7][8]

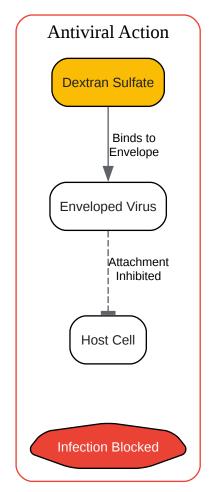
Workflow for DSS-Induced Acute Colitis Model

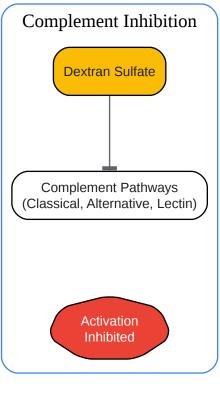












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